

Trimesitylphosphine: A Technical Guide to Its Solubility in Common Organic Solvents

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Compound of Interest

Compound Name: *Trimesitylphosphine*

Cat. No.: *B1301856*

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Introduction

Trimesitylphosphine, also known as tris(2,4,6-trimethylphenyl)phosphine, is a bulky, electron-rich organophosphorus compound widely employed as a ligand in organometallic chemistry and catalysis. Its unique steric and electronic properties are pivotal in facilitating a variety of chemical transformations, including Suzuki-Miyaura, Heck, and Buchwald-Hartwig cross-coupling reactions. A thorough understanding of its solubility in common organic solvents is critical for its effective application in synthesis, reaction optimization, and purification processes. This technical guide provides a comprehensive overview of the solubility characteristics of **trimesitylphosphine**, details experimental protocols for solubility determination, and illustrates relevant experimental workflows.

Core Physical and Chemical Properties

Trimesitylphosphine is a white to off-white crystalline solid. Key physical and chemical properties are summarized below:

Property	Value
Chemical Formula	<chem>C27H33P</chem>
Molar Mass	388.52 g/mol [1]
Melting Point	185-188 °C [2] [3]
Appearance	White to off-white crystalline powder [2]
Water Solubility	Insoluble [2] [4]

Solubility Profile

Qualitative information indicates that **trimesitylphosphine** is soluble in common organic solvents such as ethers (e.g., diethyl ether, tetrahydrofuran), aromatic hydrocarbons (e.g., toluene, benzene), and halogenated solvents (e.g., dichloromethane, chloroform).[\[2\]](#) It is noted to be insoluble in water.[\[2\]](#)[\[4\]](#)

Despite extensive searches of scientific literature and chemical databases, publicly available quantitative solubility data (e.g., in g/100 mL or mol/L at specific temperatures) for **trimesitylphosphine** in common organic solvents could not be located. The determination of this data would require experimental measurement.

Table 1: Quantitative Solubility of Trimesitylphosphine in Common Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
Tetrahydrofuran (THF)	25	Data not available	Data not available
Diethyl Ether	25	Data not available	Data not available
Toluene	25	Data not available	Data not available
Benzene	25	Data not available	Data not available
Dichloromethane (DCM)	25	Data not available	Data not available
Chloroform	25	Data not available	Data not available
Pentane	25	Data not available	Data not available
Hexane	25	Data not available	Data not available

Researchers are encouraged to determine these values experimentally based on the protocols provided in the subsequent sections.

Experimental Protocols for Solubility Determination

The determination of the solubility of an air-sensitive compound like **trimesitylphosphine** requires careful handling to prevent oxidation. The following is a detailed gravimetric method for determining the solubility of **trimesitylphosphine** in an organic solvent.

Protocol: Gravimetric Determination of Trimesitylphosphine Solubility

Objective: To quantitatively determine the solubility of **trimesitylphosphine** in a given organic solvent at a specific temperature.

Materials:

- **Trimesitylphosphine**
- Anhydrous organic solvent of choice (e.g., THF, Toluene)

- Schlenk flask
- Glovebox or Schlenk line with an inert gas supply (Argon or Nitrogen)
- Syringes and needles
- Cannula
- Filter funnel with a sintered glass frit
- Pre-weighed vials
- Analytical balance
- Thermostatically controlled bath

Procedure:

- Preparation of Saturated Solution:
 - Inside a glovebox or under an inert atmosphere using a Schlenk line, add an excess amount of **trimesitylphosphine** to a Schlenk flask.
 - Add a known volume of the desired anhydrous organic solvent to the flask.
 - Seal the flask and place it in a thermostatically controlled bath set to the desired temperature (e.g., 25 °C).
 - Stir the mixture vigorously for a sufficient amount of time (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed. The presence of undissolved solid is essential to confirm saturation.
- Sample Filtration:
 - Allow the undissolved solid to settle at the bottom of the flask.
 - Using a cannula or a filter syringe, carefully transfer a known volume of the clear supernatant (the saturated solution) to a pre-weighed, dry vial. This transfer must be

performed under an inert atmosphere to prevent exposure to air.

- Solvent Evaporation:

- Remove the solvent from the vial under reduced pressure (e.g., using a rotary evaporator or by applying a vacuum on the Schlenk line) to leave behind the dissolved **trimesitylphosphine** as a solid residue.

- Mass Determination and Calculation:

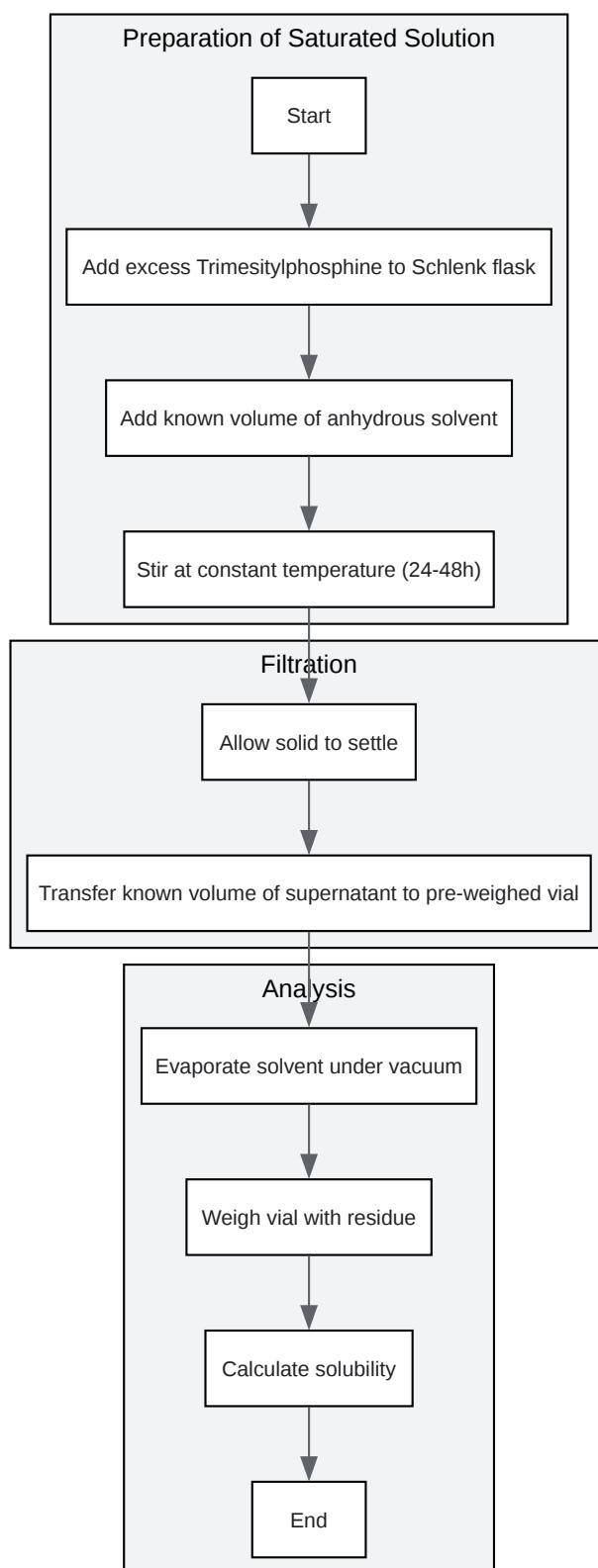
- Carefully weigh the vial containing the solid residue.
- The mass of the dissolved **trimesitylphosphine** is the final weight of the vial minus the initial weight of the empty vial.
- The solubility can then be calculated in g/100 mL or mol/L.

Safety Precautions:

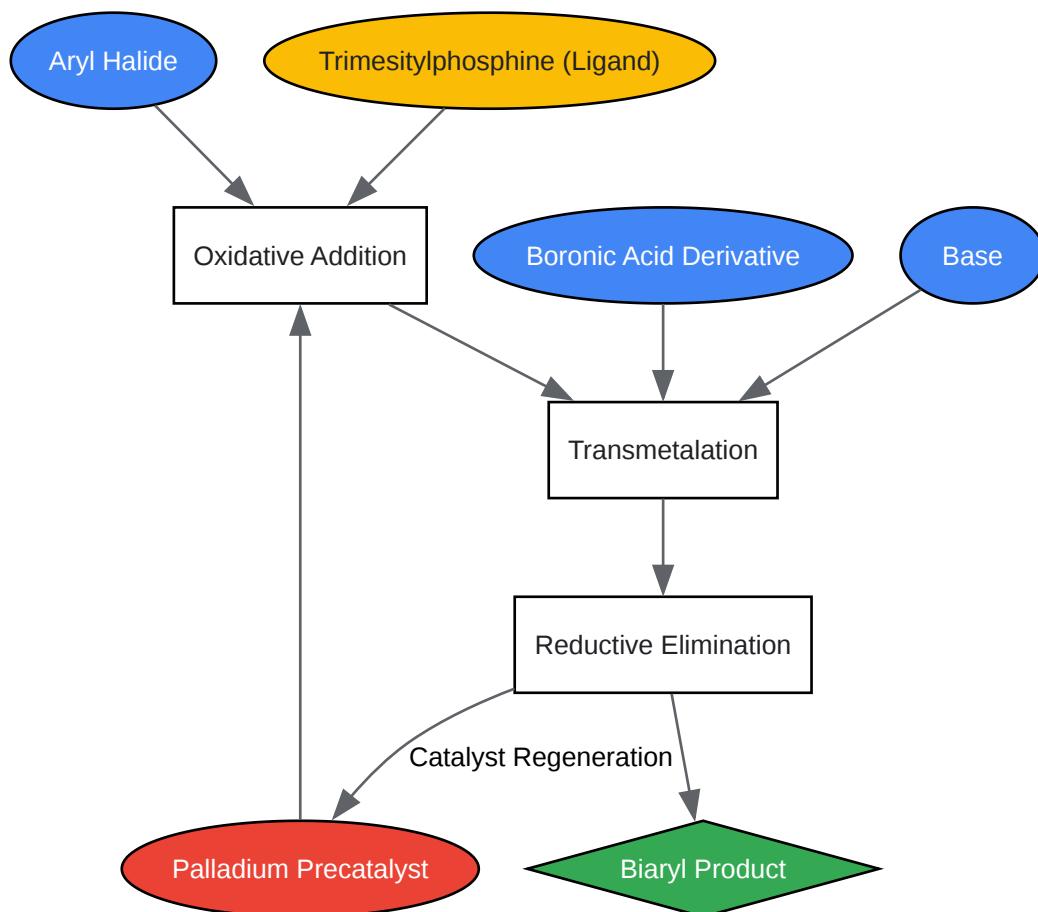
- **Trimesitylphosphine** and many organic solvents are hazardous. Always handle them in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Operations involving air-sensitive compounds should be performed by trained personnel using appropriate techniques (glovebox or Schlenk line).

Visualizing Experimental Workflows

The following diagrams, generated using Graphviz, illustrate key experimental workflows relevant to the use and study of **trimesitylphosphine**.

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Caption: Workflow for Gravimetric Solubility Determination.



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Caption: Suzuki-Miyaura Cross-Coupling Catalytic Cycle.

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